

# Essential Safety and Disposal Guidance for DSP-1053

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## Compound of Interest

Compound Name: DSP-1053

Cat. No.: B8105912

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This document provides crucial operational and disposal information for the novel research compound **DSP-1053**. As a potent serotonin transporter (SERT) inhibitor and partial 5-HT1A receptor agonist, proper handling and disposal of **DSP-1053** are paramount to ensure laboratory safety and environmental protection. This guide offers a framework for its management in a research setting.

Disclaimer: No official Safety Data Sheet (SDS) with specific disposal instructions for **DSP-1053** is currently available. The following procedures are based on general best practices for the disposal of hazardous laboratory chemicals and information on related compounds. Always consult with your institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure compliance with local, state, and federal regulations.

## Chemical and Physical Properties of DSP-1053

A clear understanding of the known properties of **DSP-1053** is the first step in safe handling and disposal planning.

Property	Data
Chemical Name	6-(2-{4-[4-Bromo-3-(2-methoxyethoxy)benzyl]piperidin-1-yl}ethyl)-2,3-dihydro-4H-chromen-4-one benzenesulfonate
Molecular Formula	C <sub>32</sub> H <sub>36</sub> BrNO <sub>7</sub> S
Molecular Weight	674.60 g/mol
Appearance	A crystalline solid
Mechanism of Action	Potent Serotonin Transporter (SERT) inhibitor and partial 5-HT <sub>1a</sub> receptor agonist.
Purity	Typically >99% for research-grade material.
Storage	Store powder at -20°C for up to 3 years. In solvent, store at -80°C for up to 1 year.

## Experimental Protocols: Preparation of Stock Solutions

Proper preparation of solutions is critical for experimental accuracy and safety. The following are common solvents for **DSP-1053**.

- In Vitro:
  - DMSO: Soluble up to 100 mM.
- In Vivo:
  - Vehicle 1 (for parenteral administration): 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline. Solubility is at least 2.5 mg/mL.
  - Vehicle 2 (for parenteral administration): 10% DMSO, 90% (20% SBE-β-CD in saline). Solubility is at least 2.5 mg/mL.
  - Vehicle 3 (for oral administration): 10% DMSO, 90% corn oil. Solubility is at least 2.5 mg/mL.

When preparing solutions, always use appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves. Work in a well-ventilated area or a chemical fume hood.

## Proper Disposal Procedures for DSP-1053

The disposal of **DSP-1053** and its associated waste must be handled as hazardous chemical waste. Never dispose of **DSP-1053** down the drain or in the regular trash.[\[1\]](#)

### Step 1: Waste Segregation and Collection

- Solid Waste:
  - Collect unadulterated or expired solid **DSP-1053** in its original container or a clearly labeled, sealed, and compatible waste container.
  - Contaminated materials such as weigh boats, pipette tips, and gloves should be collected in a designated, sealed plastic bag or container labeled as "Hazardous Waste" with the full chemical name.
- Liquid Waste:
  - Collect all solutions containing **DSP-1053** in a dedicated, leak-proof, and shatter-resistant container, preferably plastic.[\[2\]](#)
  - The container must be clearly labeled as "Hazardous Waste" and list all chemical constituents, including solvents and their approximate concentrations.[\[3\]](#)
  - Do not mix **DSP-1053** waste with other incompatible waste streams.[\[1\]](#)

### Step 2: Decontamination

- Glassware and Equipment:
  - Rinse all contaminated glassware and equipment three times with a suitable solvent (e.g., ethanol or acetone).
  - Collect the rinsate as hazardous liquid waste.[\[4\]](#)

- After triple rinsing, glassware can typically be washed with soap and water.
- Work Surfaces:
  - Decontaminate benches and fume hood surfaces where **DSP-1053** was handled with a suitable solvent and then wipe clean.

### Step 3: Storage of Waste

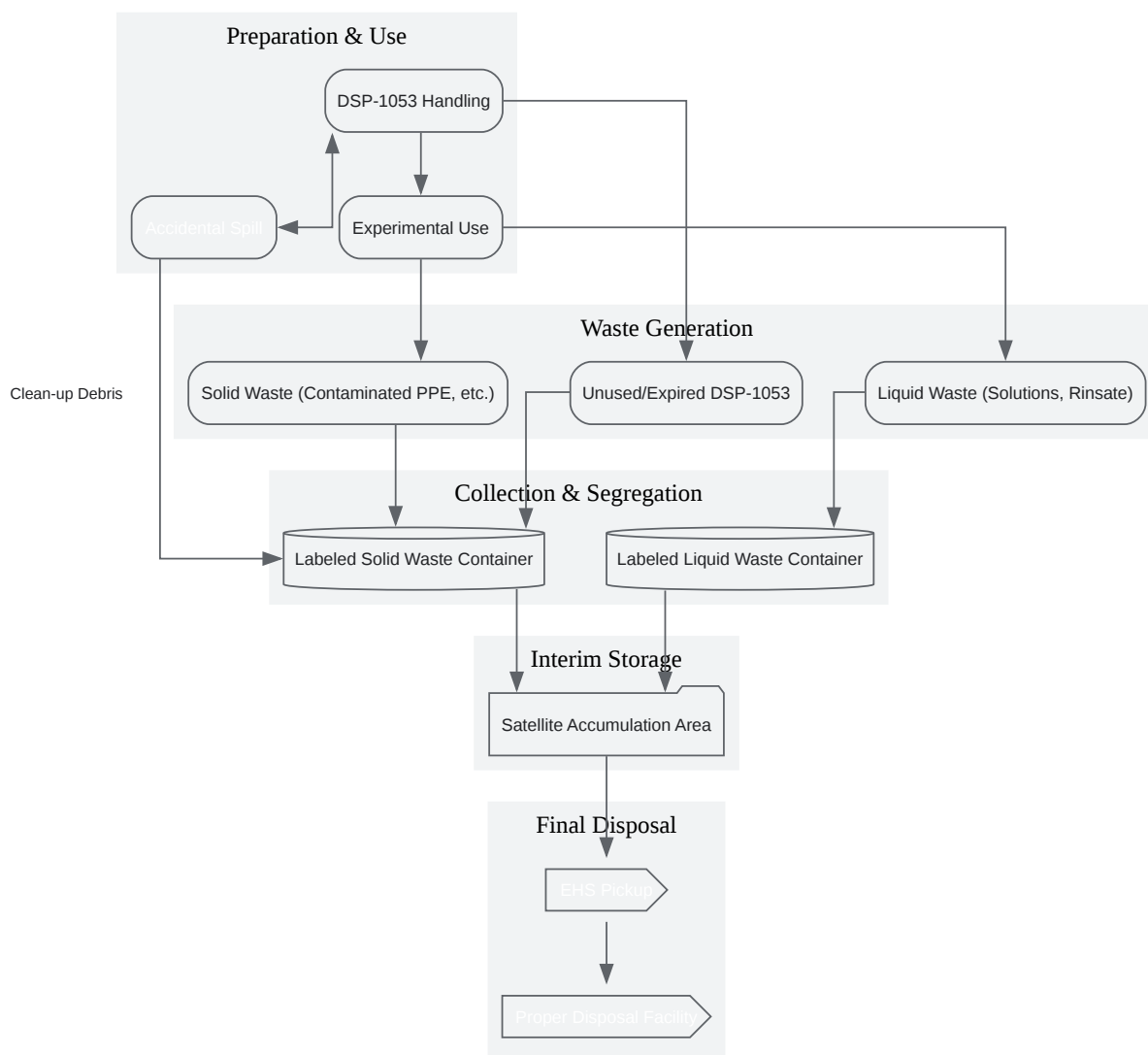
- Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.[\[5\]](#)
- Ensure all waste containers are tightly sealed when not in use.[\[3\]](#)
- Provide secondary containment for all liquid waste containers to prevent spills.[\[1\]](#)

### Step 4: Arranging for Disposal

- Contact your institution's EHS department to schedule a pickup for your hazardous waste.[\[4\]](#)
- Have all necessary paperwork, including a hazardous waste tag or manifest, completed as per your institution's requirements.[\[2\]](#)

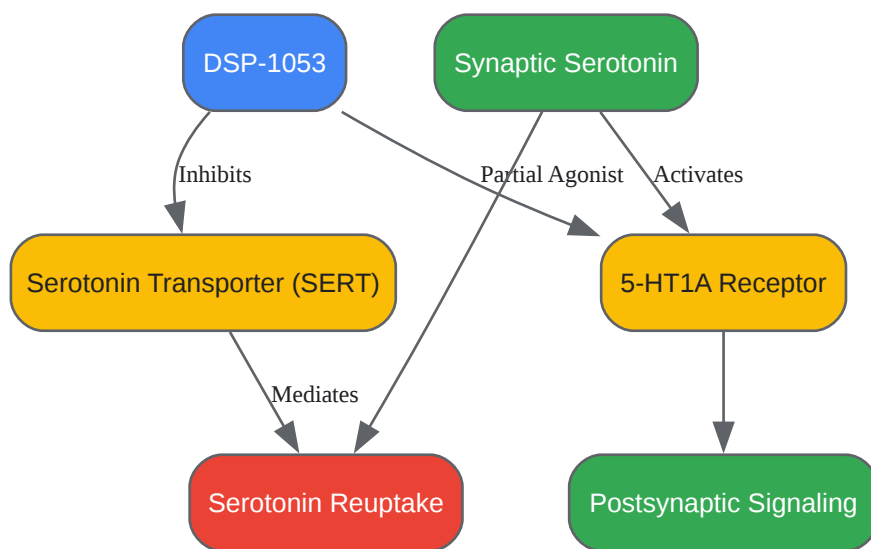
## Mandatory Visualizations

Logical Workflow for **DSP-1053** Disposal



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Caption: Decision workflow for the safe disposal of **DSP-1053**.

Signaling Pathway of **DSP-1053**

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Caption: Mechanism of action of **DSP-1053**.

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## References

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